

Measuring the Inhibitory Effect of CVN293 on NLRP3 Inflammasome Activation

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Compound of Interest

Compound Name: CVN293

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

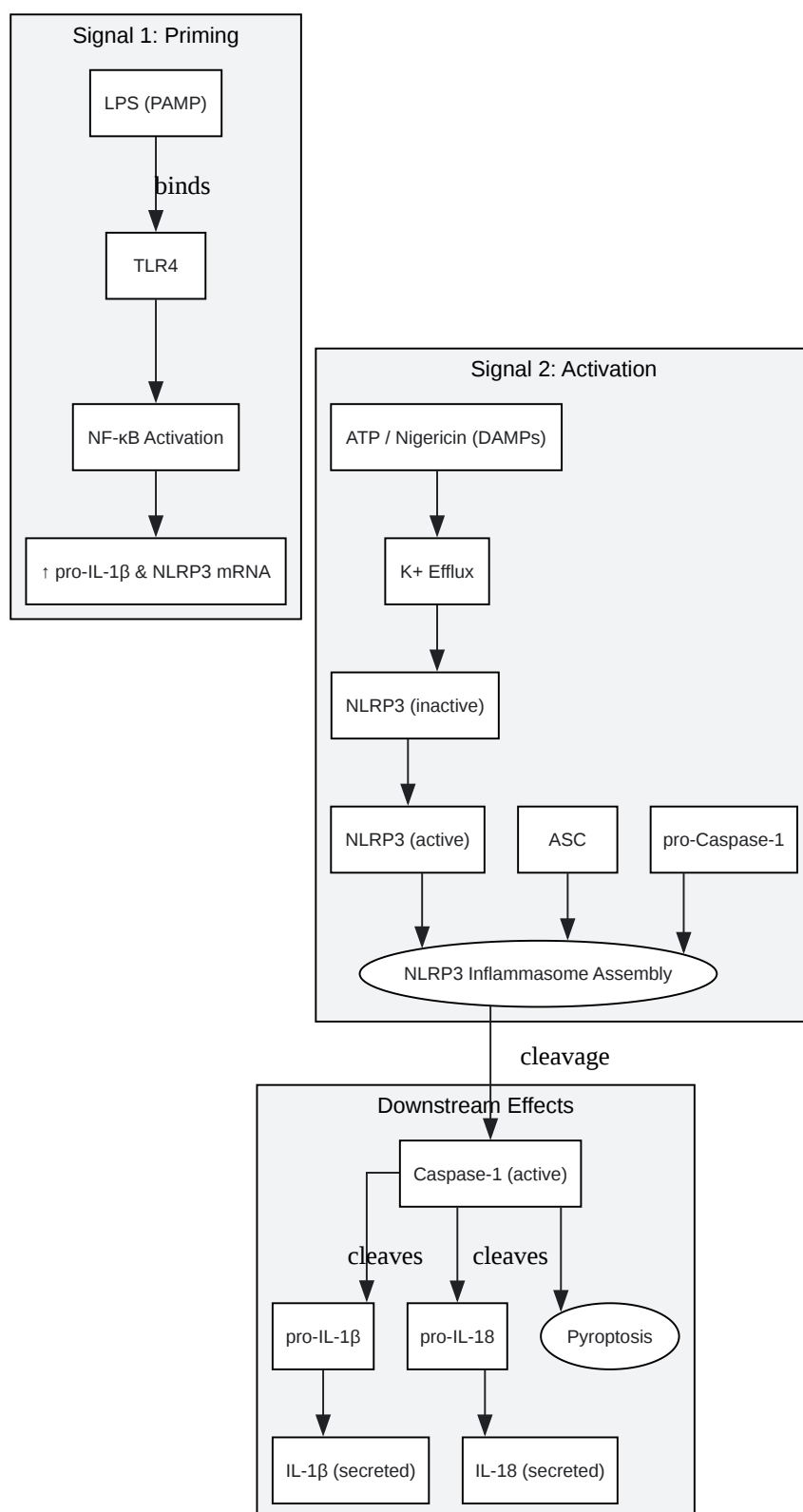
Introduction

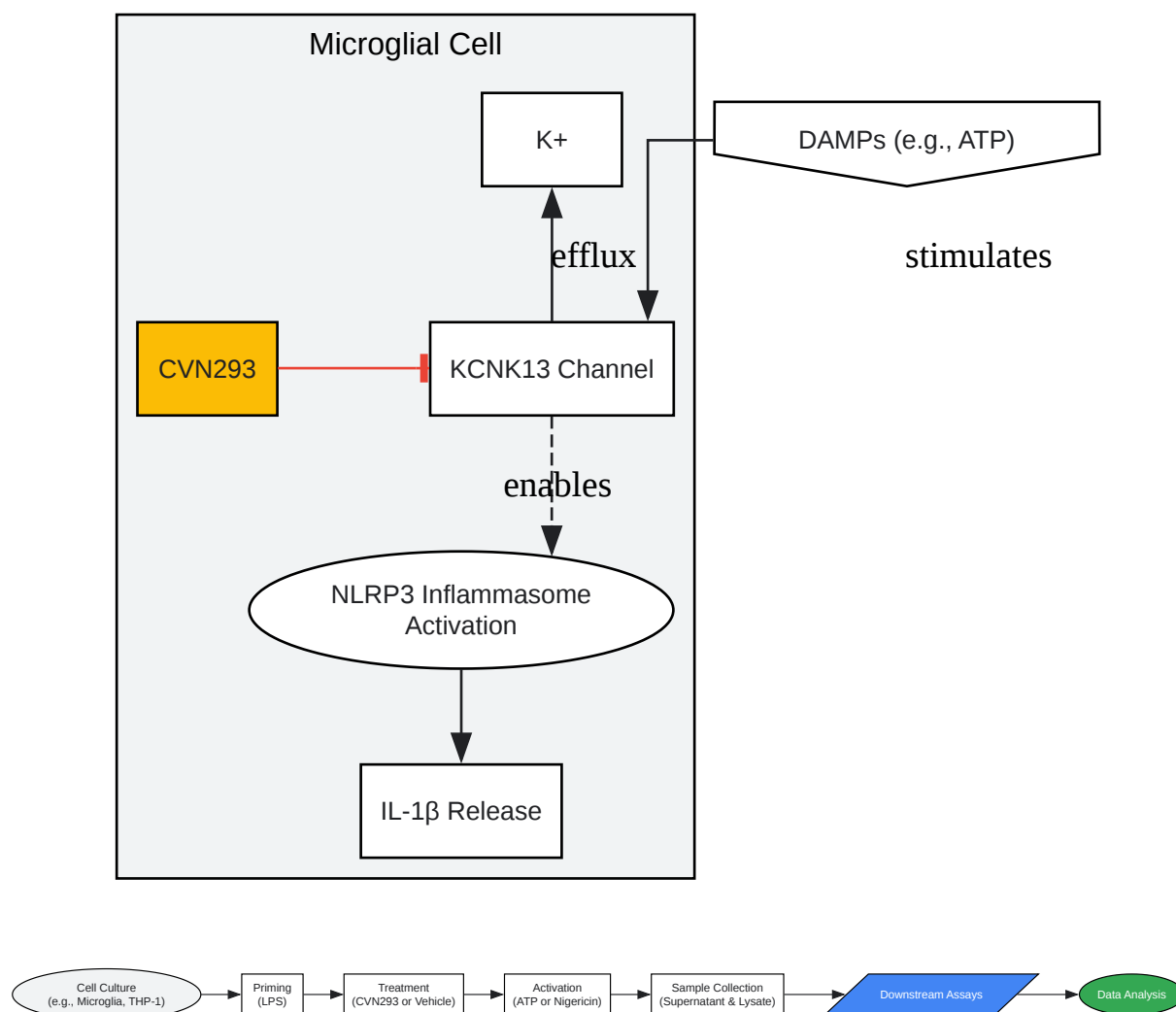
The NLRP3 inflammasome is a critical component of the innate immune system, playing a key role in the response to cellular danger signals.^{[1][2]} Its activation is a two-step process involving a priming signal, typically initiated by pathogen-associated molecular patterns (PAMPs) like lipopolysaccharide (LPS), and a subsequent activation signal from damage-associated molecular patterns (DAMPs) such as extracellular ATP or nigericin.^{[1][3][4]} This leads to the assembly of a multi-protein complex consisting of NLRP3, the adaptor protein ASC, and pro-caspase-1, resulting in the activation of caspase-1.^{[1][5][6]} Active caspase-1 then cleaves pro-inflammatory cytokines pro-IL-1 β and pro-IL-18 into their mature, secreted forms.^{[1][5][6]} Dysregulation of the NLRP3 inflammasome is implicated in a range of inflammatory and neurodegenerative diseases.^{[1][2][7]}

CVN293 is a potent and selective, brain-permeable inhibitor of the two-pore potassium channel KCNK13 (also known as THIK-1), which is predominantly expressed in microglia.^{[8][9]} KCNK13 is a key regulator of potassium (K⁺) efflux, a critical upstream event for NLRP3 inflammasome activation.^{[8][9]} By blocking KCNK13, **CVN293** inhibits this K⁺ efflux, thereby preventing the assembly and activation of the NLRP3 inflammasome and subsequent release of pro-inflammatory cytokines.^[9] These application notes provide detailed protocols to measure the inhibitory effect of **CVN293** on NLRP3 inflammasome activation in relevant cellular models.

Signaling Pathways and Experimental Overview

To understand the mechanism of **CVN293** and the experimental approaches to measure its effects, it's essential to visualize the underlying biological pathways and the overall workflow.





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